

Technical Support Center: (Z)-Aldosecologanin Isomerization Prevention

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Compound of Interest

Compound Name: (Z)-Aldosecologanin
(Centauroside)

Cat. No.: B591355

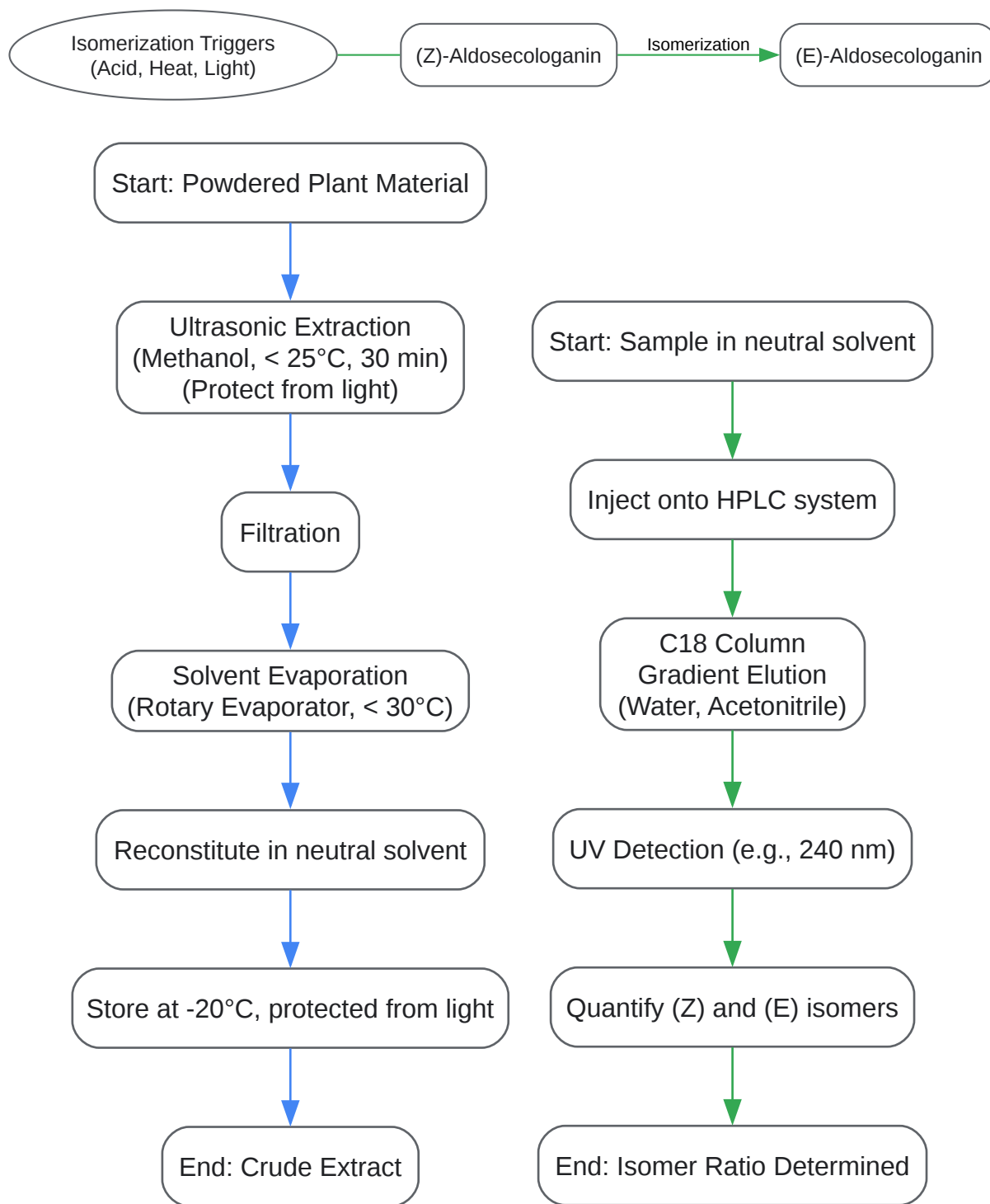
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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to prevent the isomerization of (Z)-Aldosecologanin during experimental procedures.

Understanding (Z)-Aldosecologanin Isomerization

(Z)-Aldosecologanin is a secoiridoid glycoside that can be susceptible to isomerization from its natural (Z)-configuration to the (E)-configuration around the C8-C9 double bond. This conversion can be triggered by several factors, including exposure to acids, elevated temperatures, and light. The isomerization can significantly impact the biological activity and physicochemical properties of the compound, making its prevention crucial for accurate research and development.

Figure 1: Isomerization of (Z)-Aldosecologanin to (E)-Aldosecologanin



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